

Application Notes: Unveiling the Structure of Amycolatopsin A through NMR Spectroscopy

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Compound of Interest

Compound Name: Amycolatopsin A

Cat. No.: B10823639

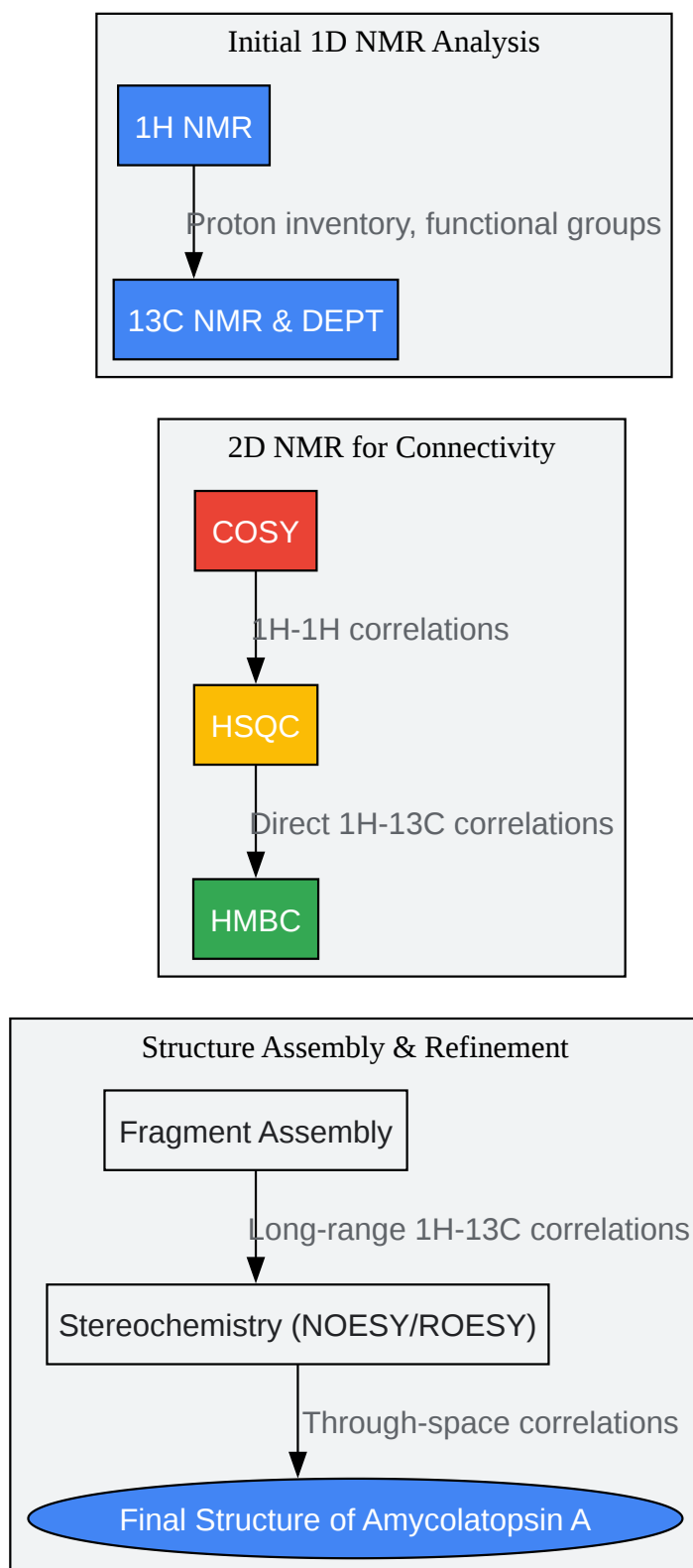
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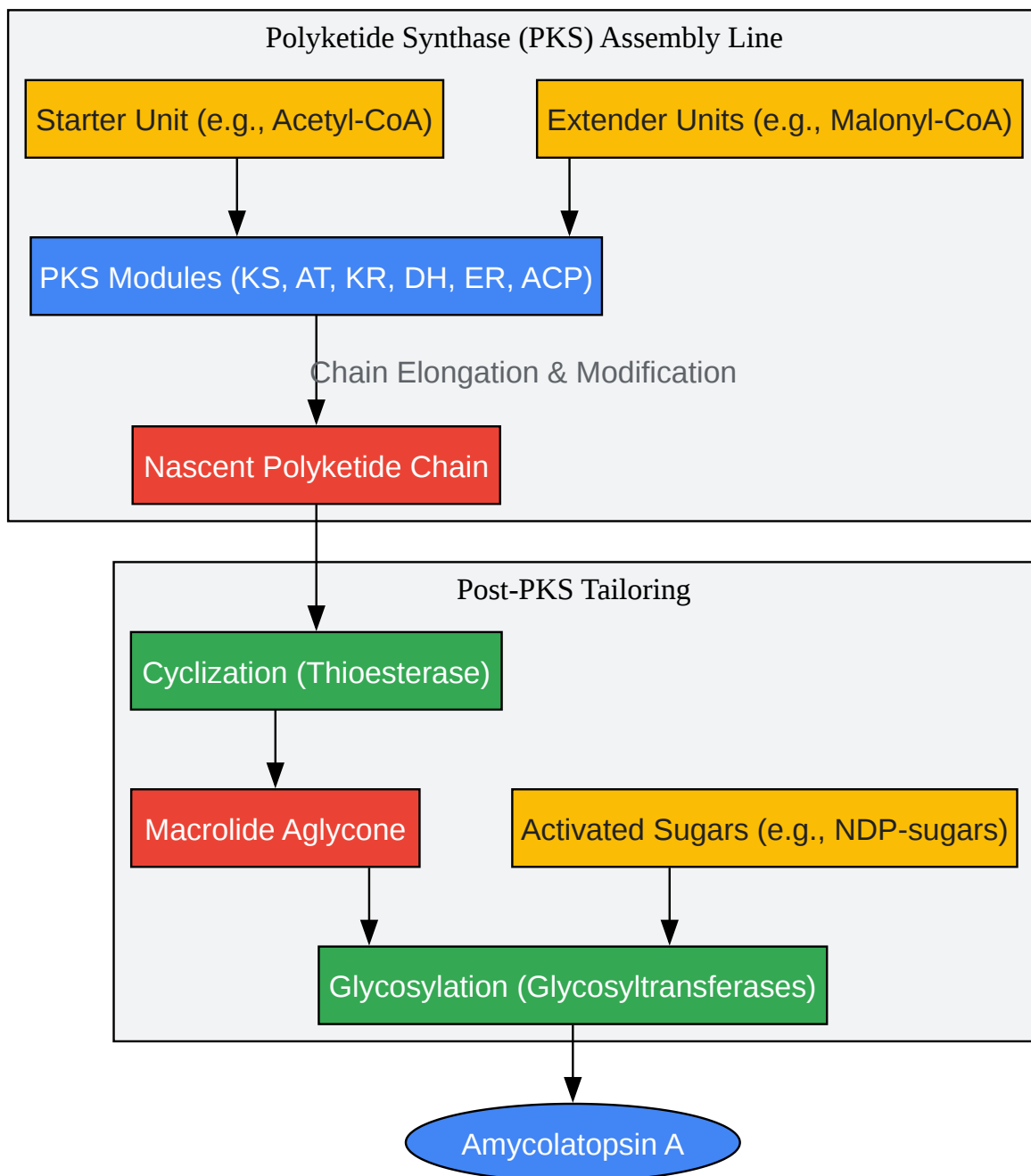
Introduction

Amycolatopsin A, a glycosylated polyketide macrolide isolated from the Australian soil bacterium *Amycolatopsis* sp. MST-108494, has demonstrated selective antimycobacterial activity, making it a person of interest in the development of new therapeutics.[1] The definitive determination of its complex three-dimensional structure is a prerequisite for understanding its mode of action and for any future medicinal chemistry efforts. Nuclear Magnetic Resonance (NMR) spectroscopy stands as the most powerful and indispensable tool for the complete structure elucidation of novel natural products like **Amycolatopsin A**. This document provides a detailed overview of the application of various NMR techniques to decipher the molecular architecture of this promising bioactive compound.

Logical Workflow for Structure Elucidation

The process of elucidating the structure of a natural product like **Amycolatopsin A** using NMR spectroscopy follows a logical and stepwise progression. The workflow is designed to first identify the basic carbon-hydrogen framework and then piece together the connectivity and stereochemistry of the molecule.





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References

- 1. Amycolatopsins A-C: antimycobacterial glycosylated polyketide macrolides from the Australian soil Amycolatopsis sp. MST-108494 - PubMed [pubmed.ncbi.nlm.nih.gov]
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